



Application of Yellow 2G in Textile Dyeing: A Detailed Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Yellow 2G	
Cat. No.:	B1196959	Get Quote

Introduction

Yellow 2G, also known by its Colour Index name Acid Yellow 17 (C.I. 18965), is a synthetic monoazo dye.[1] As an acid dye, it is primarily utilized for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[2][3] Its popularity in the textile industry stems from its vibrant color, good leveling properties, and satisfactory fastness.[1][4] This document provides detailed application notes and experimental protocols for researchers and scientists working with **Yellow 2G** in textile dyeing studies.

Acid dyes are so named because they are applied in an acidic dye bath.[2][5] The acidic conditions protonate the amino groups in protein and polyamide fibers, creating cationic sites (-NH3+).[3][6] The anionic dye molecules then form strong ionic bonds with these sites, resulting in effective dyeing.[3][6]

Data Presentation

Table 1: General Dyeing Parameters for Yellow 2G (Acid Yellow 17) on Various Textiles



Parameter	Wool	Silk	Nylon
Dye Concentration (% owf)	1.0 - 4.0	0.5 - 3.0	1.0 - 3.0
Liquor Ratio (M:L)	1:20 - 1:40	1:30 - 1:50	1:20 - 1:40
Dyeing Temperature	90 - 100°C (Boil)	85 - 95°C	90 - 100°C (Boil)
Dyeing Time	45 - 60 minutes	45 - 60 minutes	30 - 60 minutes
pH of Dye Bath	4.5 - 5.5	4.5 - 5.5	4.5 - 5.5
Acid Source	Acetic Acid or Formic Acid	Acetic Acid	Acetic Acid or Formic Acid
Auxiliaries	Glauber's Salt (5-10 g/L), Leveling Agent (0.5-1 g/L)	Glauber's Salt (5-10 g/L), Leveling Agent (0.5-1 g/L)	Leveling Agent (1 g/L)

Note: % owf stands for "on the weight of fabric." These are general parameters and may require optimization based on the specific material, desired shade, and equipment.

Table 2: Typical Color Fastness Properties of Textiles Dyed with Acid Dyes



Fastness Property	Wool	Silk	Nylon
Light Fastness (ISO 105-B02)	4-5 (Good)	4 (Fair to Good)	4-5 (Good)
Wash Fastness (ISO 105-C06)	3-4 (Moderate to Good)	3 (Moderate)	3-4 (Moderate to Good)
Rubbing Fastness (Dry) (ISO 105-X12)	4-5 (Good to Excellent)	4 (Good)	4-5 (Good to Excellent)
Rubbing Fastness (Wet) (ISO 105-X12)	3 (Moderate)	2-3 (Fair to Moderate)	3 (Moderate)
Perspiration Fastness (Acidic & Alkaline) (ISO 105-E04)	4 (Good)	3-4 (Moderate to Good)	4 (Good)

Note: The fastness grades are on a scale of 1 to 5, where 5 represents the best fastness. These are typical values for acid dyes and may vary for **Yellow 2G** depending on the dyeing process and substrate.[7][8][9][10]

Experimental Protocols Protocol 1: Dyeing of Wool with Yellow 2G

- 1. Pre-treatment (Scouring):
- Wash the wool fabric with a solution of 0.5 g/L non-ionic detergent at 40-50°C for 20-30 minutes to remove any impurities.
- Rinse thoroughly with warm water and then cold water.
- 2. Dye Bath Preparation:
- Calculate the required amount of Yellow 2G dye powder based on the desired shade (e.g., 2% on the weight of fabric).
- Make a paste of the dye powder with a small amount of cold water.



- Add boiling water to the paste to dissolve the dye completely.
- Fill the dyeing vessel with water according to the desired liquor ratio (e.g., 1:30).
- Add the dissolved dye solution to the dye bath.
- Add Glauber's salt (e.g., 10 g/L) to aid in dye exhaustion.
- Add a leveling agent (e.g., 1 g/L) to ensure even dyeing.[11][12][13]
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[2]
- 3. Dyeing Process:
- Introduce the wet, scoured wool fabric into the dye bath at 40°C.
- Gradually raise the temperature to boiling (98-100°C) over 30-45 minutes.[14]
- Continue dyeing at the boil for 45-60 minutes, with occasional stirring to ensure levelness.
 [14]
- After dyeing, allow the dye bath to cool down slowly to about 70°C.
- 4. Post-treatment:
- Remove the dyed fabric from the dye bath and rinse with warm water, followed by a cold water rinse until the water runs clear.
- Squeeze out the excess water and dry the fabric in the air, away from direct sunlight.

Protocol 2: Dyeing of Silk with Yellow 2G

- 1. Pre-treatment (Degumming):
- Treat the raw silk fabric in a solution containing 2 g/L of non-ionic soap at 90-95°C for 1-2 hours to remove the sericin gum.
- Rinse the fabric thoroughly with hot water, followed by cold water.



- 2. Dye Bath Preparation:
- Prepare the dye solution as described in Protocol 1, Step 2.
- Adjust the liquor ratio to 1:40.
- Add Glauber's salt (5 g/L) and a leveling agent (0.5 g/L).
- Adjust the pH to 5.0 with acetic acid.[5]
- 3. Dyeing Process:
- Immerse the wet, degummed silk fabric into the dye bath at room temperature.
- Gradually increase the temperature to 85-90°C over 30 minutes.
- Maintain this temperature for 45-60 minutes, stirring gently and periodically.[15]
- Allow the dye bath to cool gradually.
- 4. Post-treatment:
- Rinse the dyed silk with warm and then cold water until the rinse water is clear.
- Gently squeeze out the excess water and air-dry.

Protocol 3: Dyeing of Nylon with Yellow 2G

- 1. Pre-treatment (Scouring):
- Scour the nylon fabric with a solution of 1 g/L non-ionic detergent and 1 g/L soda ash at 60-70°C for 30 minutes.
- Rinse thoroughly with warm and cold water.
- 2. Dye Bath Preparation:
- Prepare the dye solution as described in Protocol 1, Step 2.



- Set the liquor ratio to 1:30.
- Add a suitable leveling agent (1 g/L).[11][13]
- Adjust the pH to 4.5-5.5 with acetic acid.[2]
- 3. Dyeing Process:
- Enter the wet, scoured nylon fabric into the dye bath at 40°C.
- Raise the temperature to the boil (100°C) over 30-45 minutes.
- Continue dyeing at this temperature for 30-60 minutes.
- Cool the dye bath to 70°C before removing the fabric.
- 4. Post-treatment:
- Rinse the dyed nylon fabric with warm and cold water.
- Dry the fabric at a moderate temperature.


Visualizations



Click to download full resolution via product page

Fig. 1: General workflow for textile dyeing with acid dyes.





Click to download full resolution via product page

Fig. 2: Relationship of key parameters influencing dye uptake.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Acid dyes for colouring wool: UK Acid Dyes Manufacturer [dyes.co.uk]
- 2. textilestudycenter.com [textilestudycenter.com]
- 3. textilelearner.net [textilelearner.net]
- 4. londonscreenservice.com [londonscreenservice.com]
- 5. thepharmajournal.com [thepharmajournal.com]
- 6. Dyeing of Silk With Acid Dye [textilepad.com]
- 7. jcsp.org.pk [jcsp.org.pk]
- 8. researchgate.net [researchgate.net]
- 9. testextextile.com [testextextile.com]
- 10. jcsp.org.pk [jcsp.org.pk]
- 11. Leveling Agents Piedmont Chemical Industries [piedmontchemical.com]



- 12. Levelling agents | RUDOLF Duraner [rudolf-duraner.com.tr]
- 13. avocet-dyes.co.uk [avocet-dyes.co.uk]
- 14. iosrjournals.org [iosrjournals.org]
- 15. textilecoach.net [textilecoach.net]
- To cite this document: BenchChem. [Application of Yellow 2G in Textile Dyeing: A Detailed Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196959#application-of-yellow-2g-in-textile-dyeing-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com